

3-Ethyl-1-pentyn-3-ol IUPAC name and synonyms

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Compound of Interest

Compound Name: 3-Ethyl-1-pentyn-3-ol

Cat. No.: B1294680

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An In-depth Technical Guide to **3-Ethyl-1-pentyn-3-ol**

Introduction

3-Ethyl-1-pentyn-3-ol is a tertiary acetylenic alcohol used as an intermediate in the agrochemical, pharmaceutical, and dyestuff fields.[1][2][3] This technical guide provides a comprehensive overview of its chemical identity, properties, and a representative synthetic protocol.

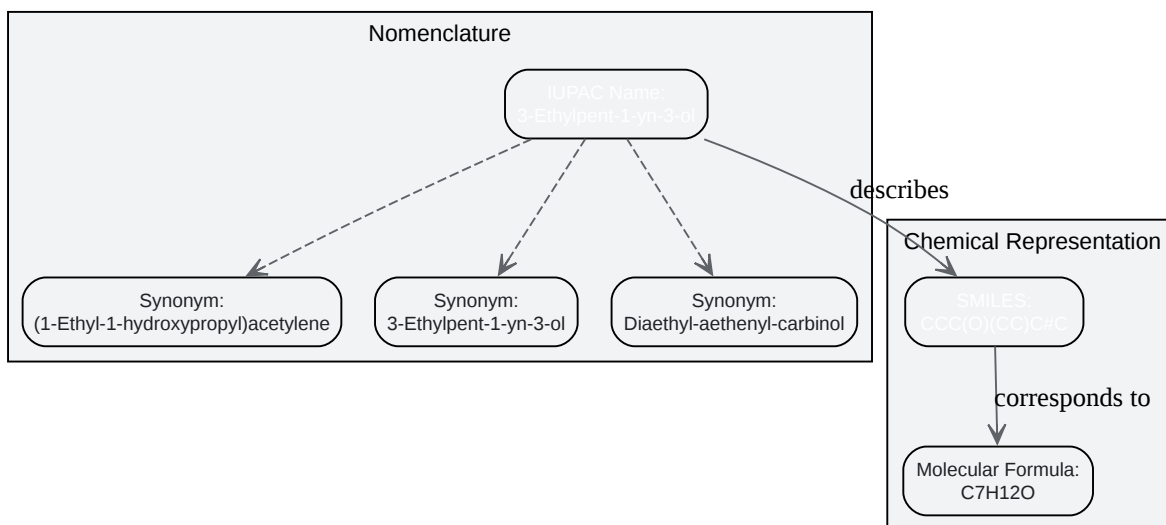
IUPAC Name and Synonyms

The systematic IUPAC name for this compound is 3-ethylpent-1-yn-3-ol.[3][4] It is also known by several synonyms, which are listed below:

- (1-Ethyl-1-hydroxypropyl)acetylene[5]
- 3-Ethylpent-1-yn-3-ol[5][6]
- Diaethyl-aethenyl-carbinol [German][4]

Chemical Structure and Properties

A logical relationship diagram illustrating the connection between the various names and the chemical structure is provided below.



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Caption: Relationship between IUPAC name, synonyms, and chemical structure.

Quantitative Data

The physical and chemical properties of **3-Ethyl-1-pentyn-3-ol** are summarized in the table below.

Property	Value	Source
Molecular Formula	C7H12O	[1][3][4]
Molecular Weight	112.17 g/mol	[1][4]
CAS Number	6285-06-9	[1][4]
EC Number	228-512-1	[1]
Appearance	Liquid	[3]
Boiling Point	138-140 °C	[1]
Density	0.872 g/mL at 20 °C	[1]
Flash Point	37 °C (98.6 °F) - closed cup	
Solubility in Water	Not miscible	[1][2]
InChI Key	PUNRPAWKFTXZIW-UHFFFAOYSA-N	[3][4]
SMILES	CCC(O)(CC)C#C	[3]

Experimental Protocols

Synthesis of 3-Ethyl-1-pentyn-3-ol

The synthesis of **3-Ethyl-1-pentyn-3-ol** can be achieved via the nucleophilic addition of an ethynyl group to a ketone. A common method involves the reaction of an acetylide, formed from acetylene, with 3-pentanone. The following is a representative experimental protocol.

Reaction:

Ethynylmagnesium bromide + 3-Pentanone → **3-Ethyl-1-pentyn-3-ol**

Materials:

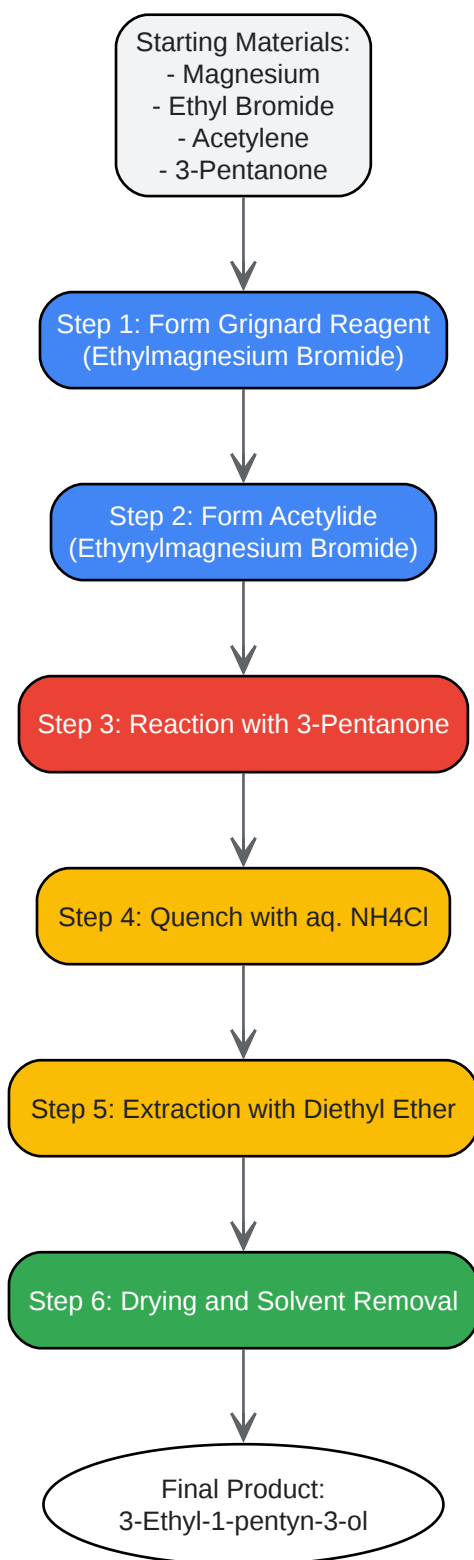
- Magnesium turnings
- Ethyl bromide

- Anhydrous tetrahydrofuran (THF)
- Acetylene gas
- 3-Pentanone (diethyl ketone)
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Diethyl ether

Procedure:

- Preparation of Grignard Reagent: In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a gas inlet tube under an inert atmosphere (e.g., argon or nitrogen), place magnesium turnings. Add a solution of ethyl bromide in anhydrous THF dropwise to initiate the formation of ethylmagnesium bromide.
- Formation of Acetylide: Once the Grignard reagent is formed, bubble dry acetylene gas through the solution. The acetylene will react with the ethylmagnesium bromide to form ethynylmagnesium bromide (a bromo-magnesium acetylide) and ethane gas.
- Reaction with Ketone: Cool the solution of ethynylmagnesium bromide in an ice bath. Add a solution of 3-pentanone in anhydrous THF dropwise from the dropping funnel. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- Quenching and Workup: Cool the reaction mixture again in an ice bath and slowly quench the reaction by adding a saturated aqueous solution of ammonium chloride.
- Extraction: Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether.
- Drying and Purification: Combine the organic layers and dry over anhydrous magnesium sulfate. Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator. The crude product can then be purified by distillation under reduced pressure.

The following diagram illustrates the general workflow for this synthesis.



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Caption: General workflow for the synthesis of **3-Ethyl-1-pentyn-3-ol**.

Safety and Handling

3-Ethyl-1-pentyn-3-ol is a flammable liquid and vapor.[2][4] It should be stored in a cool, dry, and well-ventilated place in a tightly closed container.[2] Incompatible materials include strong oxidizing agents.[2] Standard laboratory safety precautions, including the use of personal protective equipment, should be followed when handling this chemical.

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